

An In-depth Technical Guide to MMPI-1154: A Promising Cardioprotective Agent

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Compound of Interest

Compound Name: MMPI-1154

Cat. No.: B15578076

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Abstract

MMPI-1154 is a novel, potent, and selective small molecule inhibitor of matrix metalloproteinase-2 (MMP-2), a zinc-dependent endopeptidase implicated in the pathophysiology of acute myocardial infarction and other cardiovascular diseases. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **MMPI-1154**. Detailed experimental protocols for in vitro and in vivo evaluation, along with a summary of its inhibitory profile, are presented to facilitate further research and development. The mechanism of action, involving the chelation of the catalytic zinc ion within the MMP-2 active site, is also discussed in the context of relevant signaling pathways.

Chemical Structure and Properties

MMPI-1154, an imidazole-carboxylic acid derivative, possesses a well-defined chemical structure that is crucial for its inhibitory activity.

Chemical Name: 1-(4-fluorobenzyl)-2-((4-(benzyloxy)benzyl)amino)-1H-imidazole-5-carboxylic acid

CAS Number: 1382722-47-5

Molecular Formula: C₂₅H₂₂FN₃O₃

SMILES:

O=C(C1=CN=C(CN(CC2=CC=C(F)C=C2)CC3=CC=C(OCC4=CC=CC=C4)C=C3)N1)O

Appearance: White to yellow solid

Physicochemical Properties

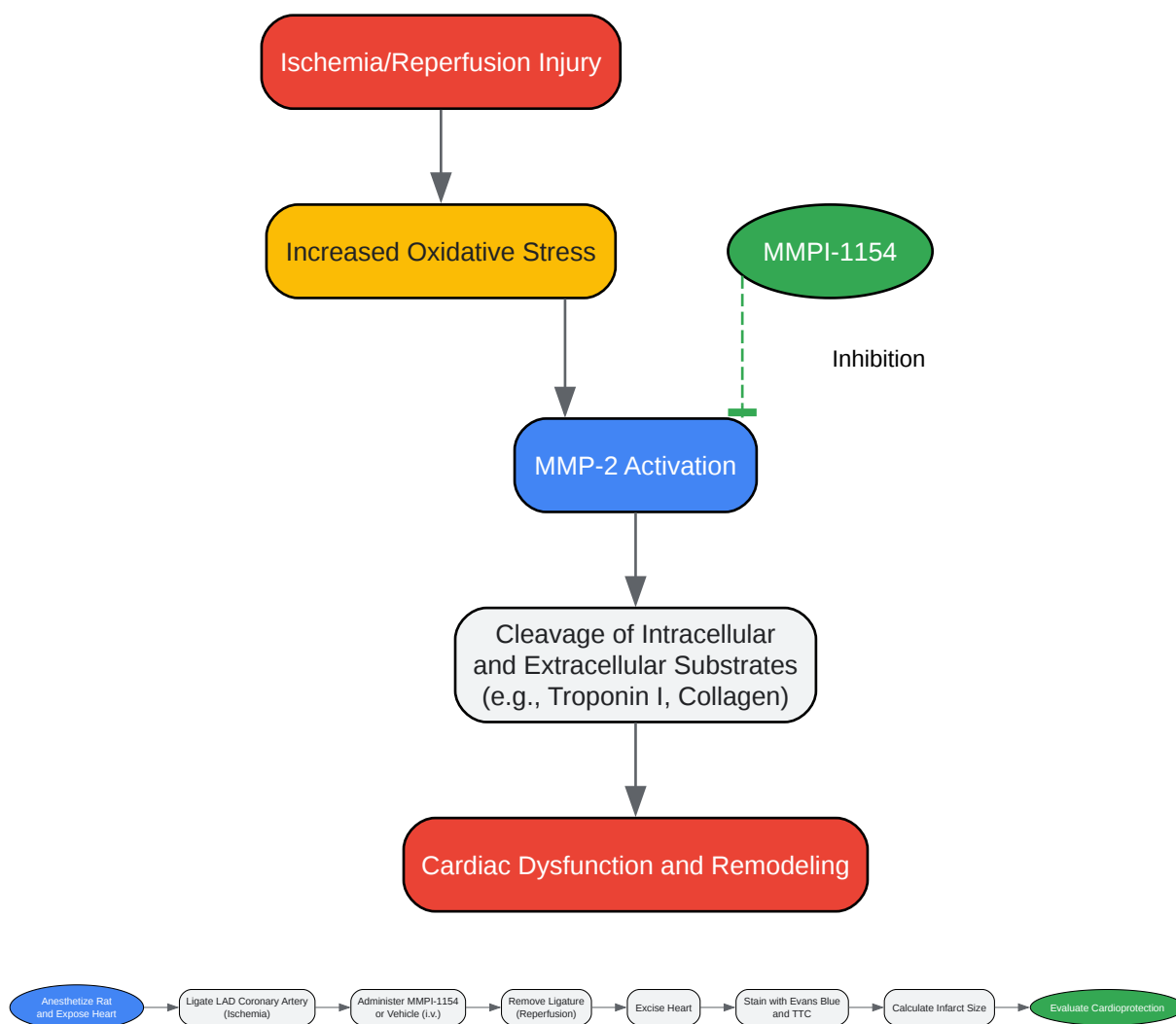
Property	Value	Reference
Molecular Weight	431.46 g/mol	Calculated
Solubility	Soluble in DMSO	
Appearance	White to yellow solid	

Mechanism of Action and Signaling Pathway

MMPI-1154 exerts its therapeutic effects primarily through the inhibition of matrix metalloproteinase-2 (MMP-2). MMP-2 is a key enzyme involved in the degradation of the extracellular matrix and the cleavage of various intracellular proteins, particularly during ischemia-reperfusion injury in the heart.

The proposed mechanism of action for **MMPI-1154** involves the carboxylic acid moiety of the imidazole ring chelating the catalytic Zn²⁺ ion in the active site of MMP-2. This interaction blocks the enzyme's proteolytic activity, thereby preventing the downstream pathological effects.

The signaling pathway of MMP-2 in cardiac injury is complex. During events like a myocardial infarction, increased oxidative stress leads to the activation of MMP-2. Activated MMP-2 can then cleave intracellular proteins such as troponin I and myosin light chain, leading to myofilament degradation and cardiac dysfunction. By inhibiting MMP-2, **MMPI-1154** is believed to protect the structural integrity and function of cardiomyocytes.



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